

Essential Safety and Operational Guidance for 1-Benzyl-3-pyrrolidinol

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Compound of Interest

Compound Name: 1-Benzyl-3-pyrrolidinol

Cat. No.: B1218477

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for the handling of **1-Benzyl-3-pyrrolidinol**, a common intermediate in pharmaceutical synthesis. Adherence to these guidelines is essential for maintaining a safe laboratory environment and ensuring the integrity of your research.

Personal Protective Equipment (PPE)

When handling **1-Benzyl-3-pyrrolidinol**, appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved chemical safety goggles.[1] A face shield may be required for splash hazards.	Protects against eye irritation or serious eye damage from splashes or vapors.[2][3][4]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Nitrile rubber).[5] Gloves must be inspected prior to use and disposed of properly after handling.[1]	Prevents skin contact, which can cause skin irritation or allergic reactions.[1][2][3][4]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. An apron (e.g., P.V.C.) is also recommended.[5]	Minimizes the risk of accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) should be used.[2][3][6]	Prevents respiratory tract irritation from inhalation of vapors or mists.[2][3][4]

Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of accidental exposure. The following table outlines the necessary steps.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2][3][7]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes.[2][3][8] Seek medical attention if skin irritation occurs or persists.[2][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][3][7] Remove contact lenses if present and easy to do.[2][3][7] Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][7]

Handling, Storage, and Disposal Plan

Proper operational procedures are essential for the safe use and disposal of **1-Benzyl-3-pyrrolidinol**.

Handling:

- Avoid contact with skin, eyes, and clothing.[2][3]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[2][3]
- Wash hands thoroughly after handling.[2][3]
- Do not eat, drink, or smoke in the laboratory.[5]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[2][3][6]
- Store locked up.[2][3]
- Incompatible with strong oxidizing agents.[2][3]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][3]
- Do not allow product to enter drains.[3]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Minor Spill: Absorb with inert material (e.g., sand, earth, vermiculite) and place in a suitable, labeled container for disposal.[2][5]
- Major Spill: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent further leakage or spillage if safe to do so. Contain the spill and collect with non-combustible absorbent material.[5]

Fire-Fighting Measures

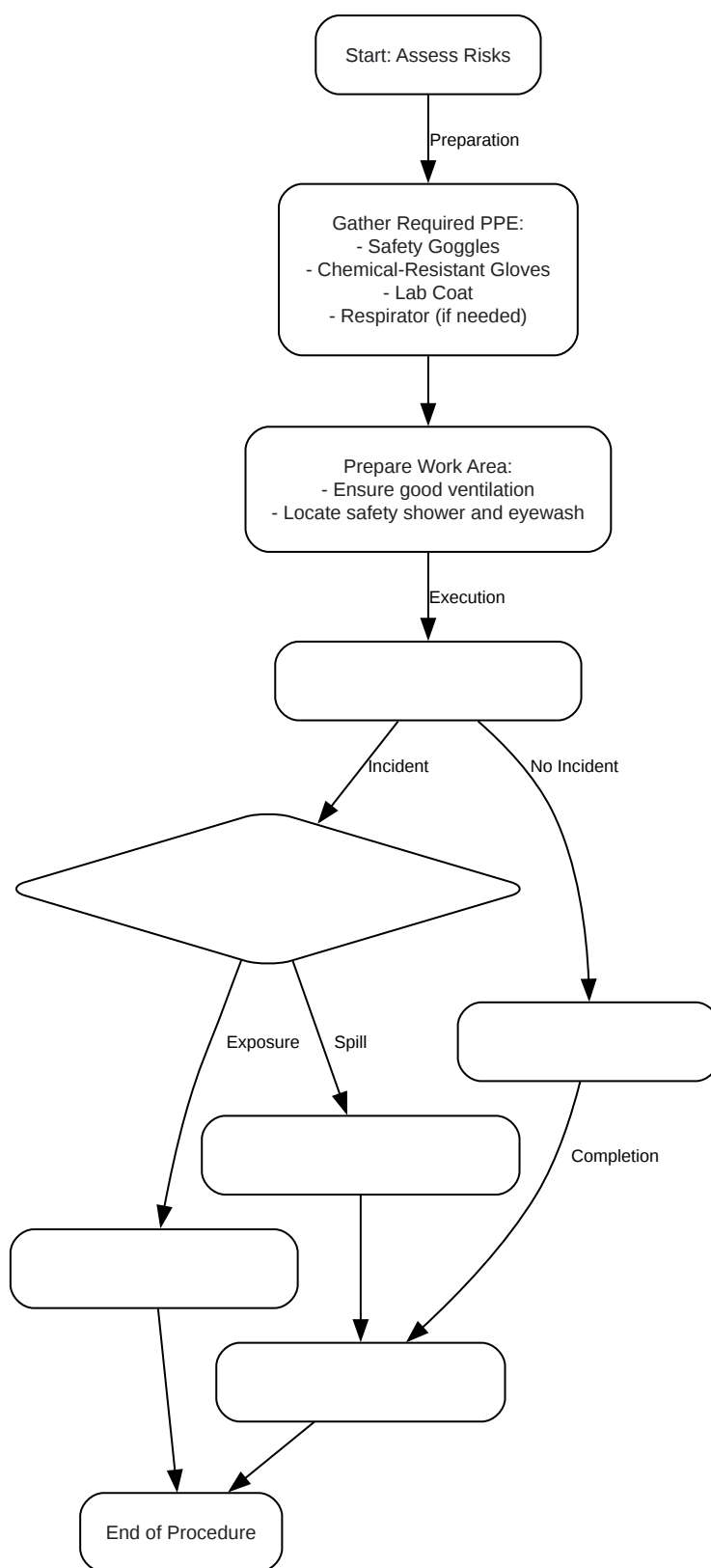
- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to local circumstances and the surrounding environment, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: May emit toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.[2][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO
Molecular Weight	177.24 g/mol [6][9]
Appearance	Liquid[6][9]
Boiling Point	115 °C at 0.8 mmHg[6]; 116 °C at 0.9 mmHg[9]
Density	1.07 g/mL at 25 °C[6][9]
Flash Point	113 °C (235.4 °F) - closed cup[6][9]
Refractive Index	n _{20/D} 1.548[6][9]
Storage Temperature	2-8°C[6][9]

Safety Workflow

The following diagram illustrates the logical workflow for safely handling **1-Benzyl-3-pyrrolidinol**.



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Caption: Workflow for Safe Handling of **1-Benzyl-3-pyrrolidinol**.

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